

Improving image resolution in Thallium-201 SPECT with advanced collimators

Author: BenchChem Technical Support Team. **Date:** May 2026

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Technical Support Center: Thallium-201 SPECT

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize image resolution in Thallium-201 (TI-201) Single-Photon Emission Computed Tomography (SPECT) using advanced collimators.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that limit image resolution in TI-201 SPECT?

Several factors intrinsically affect the spatial resolution of TI-201 SPECT imaging. The key determinant is the total (extrinsic) resolution of the detector system, which is a combination of the detector's intrinsic resolution and the collimator's resolution.^[1] Other significant factors include patient motion, soft tissue attenuation, Compton scatter of photons, and reconstruction parameters.^{[1][2][3]} For cardiac studies, smaller heart sizes can also lead to lower apparent accuracy due to the greater relative effect of image blurring.^[4]

Q2: How do advanced collimators like converging or pinhole types improve resolution over standard parallel-hole collimators?

Standard parallel-hole collimators project an image of the same size onto the detector. In contrast, advanced "converging" collimators, such as fan-beam and cone-beam designs, magnify the image, which can enhance spatial resolution.^[1] Pinhole collimators also provide magnification and can achieve very high resolution, making them suitable for imaging small organs or in preclinical studies.^{[5][6]} Multi-pinhole systems are designed to increase sensitivity, a major limitation of single-pinhole designs, without compromising this high resolution.^[6]

Q3: What are the fundamental trade-offs when using a high-resolution collimator for Tl-201 imaging?

The most critical trade-off in collimator design is between spatial resolution and sensitivity (the efficiency of photon detection).^{[1][7]} Collimators with smaller, deeper holes, such as Low-Energy High-Resolution (LEHR) collimators, produce higher-resolution images but are less sensitive than Low-Energy All-Purpose (LEAP) collimators.^[8] This lower sensitivity means fewer counts are collected in a given time, which can lead to increased image noise or require longer acquisition times.^[5] Converging collimators may also have a more limited field of view compared to their parallel-hole counterparts.^[1]

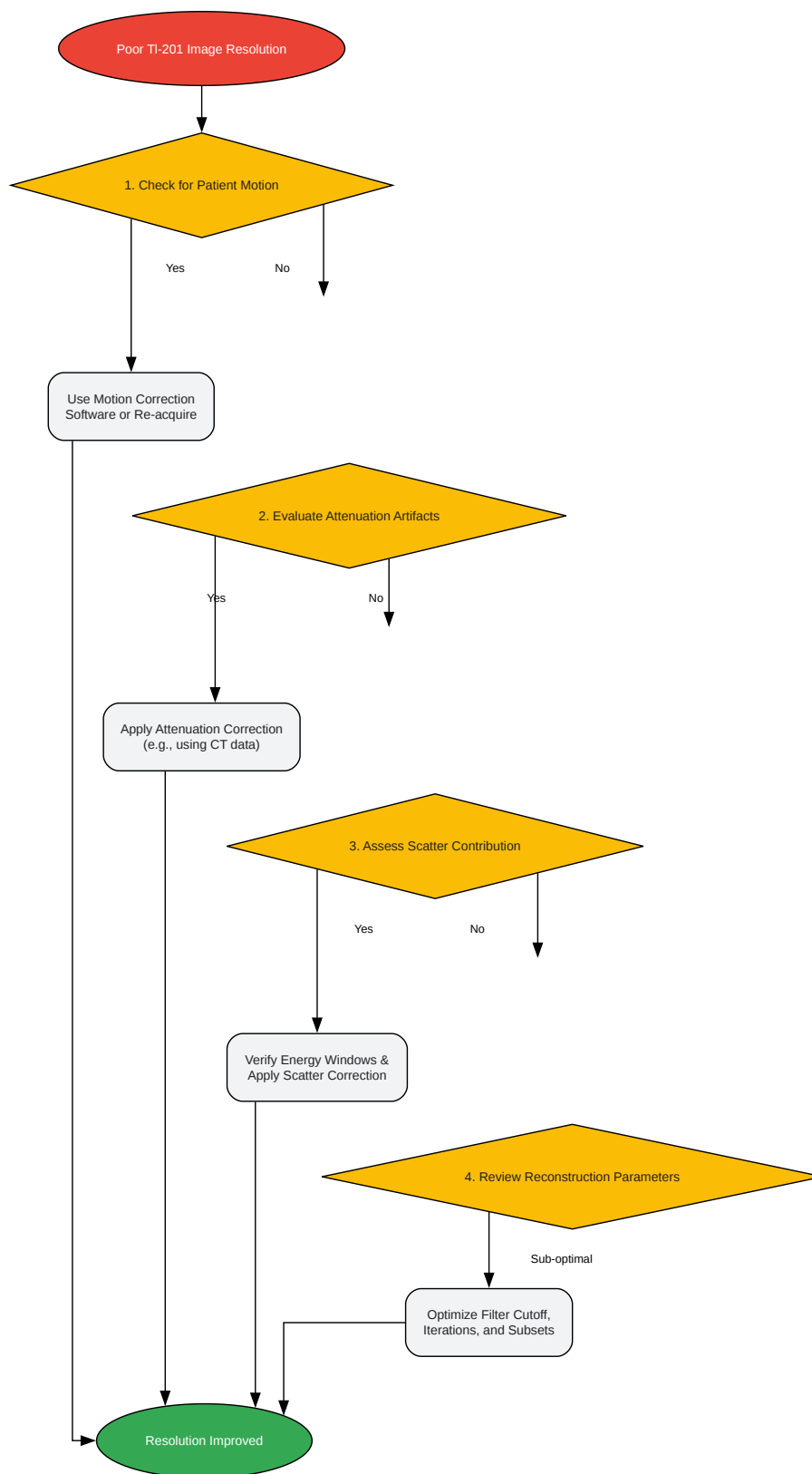
Q4: Which type of collimator is recommended for routine Tl-201 myocardial perfusion imaging?

For routine Tl-201 cardiac SPECT, Low-Energy All-Purpose (LEAP) or Low-Energy High-Resolution (LEHR) parallel-hole collimators are most commonly used.^{[9][10]} While LEAP collimators offer higher sensitivity, LEHR collimators provide better resolution.^[8] The choice often depends on the specific protocol, patient population, and the desired balance between image quality and acquisition time.^[9] Some modern SPECT systems, like those with IQ-SPECT technology, use novel multifocal collimators that can significantly shorten scan times while preserving image quality compared to conventional systems.^[11]

Troubleshooting Guide

Q1: My Tl-201 images appear blurry and have poor resolution, even with a high-resolution collimator. What should I check?

Blurry or low-resolution images can stem from multiple sources beyond the collimator itself. Follow this workflow to diagnose the issue.



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Caption: Troubleshooting workflow for poor TI-201 SPECT image resolution.

- Patient Motion: This is one of the most common sources of image degradation.[2] Review the raw projection data (sinogram view) for any abrupt breaks or shifts. To prevent motion, ensure the patient is comfortable and provide clear instructions before the scan.[2]
- Soft Tissue Attenuation: Attenuation of photons by tissue, especially in the inferior wall of the heart due to the diaphragm or in the anterior wall due to breast tissue, can create false defects and reduce image quality.[3] The use of SPECT/CT systems to perform attenuation correction is highly recommended to mitigate these artifacts.[11][12]
- Scatter: TI-201's primary low-energy photons (68-80 keV) are highly susceptible to Compton scatter, which degrades image contrast.[13] Ensure your acquisition protocol uses appropriate energy windows and that a validated scatter correction method is applied during reconstruction.[12][13]
- Reconstruction Parameters: Sub-optimal reconstruction parameters can significantly blur the final image. For iterative algorithms like OSEM, the number of iterations and subsets must be optimized.[12] The choice and cutoff frequency of the post-reconstruction filter are also critical.

Q2: I am observing starburst or streak artifacts in my reconstructed images. What is the cause?

These artifacts typically arise from either hardware misalignment or errors during the reconstruction process.

- Center of Rotation (COR) Error: A misalignment between the mechanical center of the gantry's rotation and the electronic center defined in the software is a classic cause of "tuning-fork" or star artifacts, especially from bright sources.[14] This requires a service calibration to correct. Regular COR quality assurance checks are essential.
- Reconstruction Filter Artifacts: Using a simple ramp filter without an appropriate smoothing filter (e.g., Butterworth, Hann) can amplify noise and produce streaks.

- **Septal Penetration:** Although Tl-201 is a low-energy isotope, it also has higher energy gamma emissions (137 and 167 keV).[15] Photons from these emissions can sometimes penetrate the lead septa of the collimator, causing star-like artifacts emanating from areas of very high tracer concentration. Using a collimator designed specifically for low-energy isotopes helps minimize this.[8]

Q3: My final images are very noisy and appear "count-starved," even after a standard acquisition time. Why is this happening?

High noise levels are a direct result of low photon counts, which can be traced back to the sensitivity of your imaging setup and the acquisition parameters.

- **Inherent Low Sensitivity of Collimator:** If you are using a high-resolution collimator (e.g., LEHR or pinhole), low sensitivity is an expected characteristic.[5][8] The primary way to compensate is by increasing the imaging time per projection.
- **Inappropriate Dose:** The administered dose of Tl-201 should be adjusted for the patient's weight.[16] An insufficient dose will lead to low count rates and noisy images.
- **Incorrect Energy Window Settings:** If the energy windows are set incorrectly or are too narrow, valid photons will be rejected, reducing the total counts. For Tl-201, the primary window is typically centered around the 68-80 keV mercury X-ray photopeak.[9][15]

Collimator Performance Data

The choice of collimator directly impacts the resolution-sensitivity balance. The following table provides a summary of typical performance characteristics for different collimator types used in low-energy SPECT, such as with Tl-201.

Collimator Type	Typical Resolution (FWHM @ 10cm)	Relative Sensitivity	Primary Application
Low-Energy All-Purpose (LEAP)	~10 mm	High	General purpose studies where high count rates are prioritized.[8]
Low-Energy High-Resolution (LEHR)	~6.5 - 7.5 mm	Medium	Studies requiring better detail than LEAP, the standard for many cardiac protocols.[8][10]
Converging (Fan/Cone-Beam)	Variable (Improved over Parallel)	Higher than Parallel	Imaging smaller organs (e.g., brain, heart) where magnification improves resolution. [1]
Pinhole (Single)	< 7 mm (can be much better)	Very Low	High-resolution studies of very small organs; mostly preclinical or specialized clinical use.[5]

Experimental Protocols

Protocol: Performance Evaluation of a SPECT Collimator with a Jaszczak Phantom

This protocol outlines a standardized method to quantify the performance (resolution, uniformity, and contrast) of a new or existing collimator for TI-201 imaging.

1. Objective: To measure the intrinsic resolution, contrast, and uniformity of a SPECT system with a specific collimator using a TI-201 source.

2. Materials:

- SPECT Gamma Camera System
- Collimator to be evaluated
- Jaszczak Phantom (or similar resolution/contrast phantom) with sections for hot rods, cold spheres, and a uniform area.[\[14\]](#)[\[17\]](#)
- Thallium-201 (Tl-201) Chloride solution
- Calibrated dose calibrator

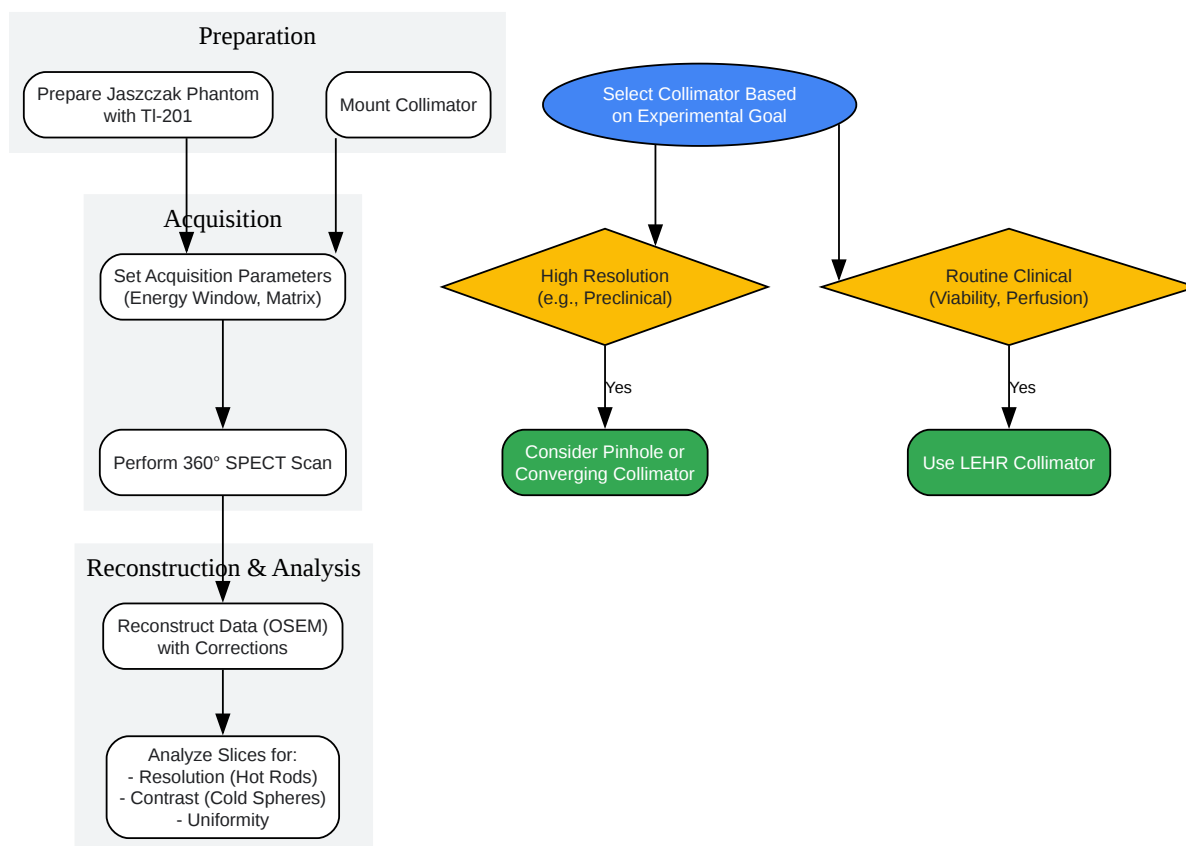
3. Methodology:

- Phantom Preparation:
 - Fill the main compartment (uniform section) of the phantom with water containing a known concentration of Tl-201 (e.g., ~0.2 MBq/mL).
 - Fill the hot rod capillary section with a significantly higher concentration of Tl-201 (e.g., 8-10 times the background concentration).
 - The cold spheres will remain filled with non-radioactive water.
- Data Acquisition:
 - Mount the specified collimator onto the detector head.
 - Place the prepared phantom at the center of the field of view.
 - Set the energy windows for Tl-201 (e.g., a 30% window centered at 75 keV).[\[13\]](#)
 - Acquire a 360° SPECT scan with parameters typical for a clinical study (e.g., 128x128 matrix, 60-120 projections, 20-30 seconds per projection).[\[12\]](#)
- Image Reconstruction:
 - Reconstruct the projection data using a standard algorithm, such as Ordered Subsets Expectation Maximization (OSEM).[\[12\]](#)

- Apply necessary corrections for uniformity, scatter, and attenuation (if a CT scan is available).
- Use a standard post-reconstruction filter (e.g., Butterworth, FWHM 9.6mm).[\[12\]](#)

4. Data Analysis:

- Spatial Resolution: Visually determine the smallest set of hot rods that can be clearly distinguished on the reconstructed transaxial slices.[\[17\]](#)
- Contrast: Calculate the Contrast-to-Noise Ratio (CNR) for the cold spheres using regions of interest (ROIs) placed inside the spheres and in the background.[\[17\]](#)
- Uniformity: In the uniform section of the phantom, calculate the integral uniformity as recommended by NEMA standards.[\[17\]](#)



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Caption: Logical flow for collimator selection based on application requirements.

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- To cite this document: BenchChem. [Improving image resolution in Thallium-201 SPECT with advanced collimators]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1258455/docs#improving-image-resolution-in-thallium-201-spect-with-advanced-collimators>]

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